

Navigating the Disposal of Tilianin: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Tilianin*

Cat. No.: *B192538*

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For researchers and scientists engaged in drug development and other laboratory research, the proper disposal of chemical compounds is a critical aspect of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **Tilianin**, a flavonoid glycoside utilized in various research applications. The following procedures are based on available safety data and general best practices for laboratory chemical waste management.

Tilianin: Safety and Physical Properties

A thorough understanding of a compound's properties is the first step toward safe handling and disposal. Below is a summary of key data for **Tilianin**.

Property	Value
CAS Number	4291-60-5[1]
Molecular Formula	C ₂₂ H ₂₂ O ₁₀ [1]
Molecular Weight	446.40 g/mol [1]
Hazard Classification	Not a hazardous substance or mixture[1]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol[2]

Step-by-Step Tilianin Disposal Protocol

Given that **Tilianin** is not classified as a hazardous substance according to the available Safety Data Sheet (SDS), the disposal procedure is straightforward.^[1] However, it is imperative to consult with your institution's Environmental Health and Safety (EHS) department to ensure full compliance with local, state, and federal regulations.

Step 1: Initial Assessment and Consultation

- **Locate the Safety Data Sheet (SDS):** Always have the most current SDS for **Tilianin** readily accessible. The SDS provides the foundational information for risk assessment.
- **Contact Environmental Health & Safety (EHS):** Before proceeding with disposal, consult your institution's EHS department. They will provide specific guidance based on your facility's protocols and local regulations for non-hazardous chemical waste.

Step 2: Segregation and Collection

- **Solid Tilianin Waste:**
 - Collect unused or expired solid **Tilianin** in a designated, clearly labeled waste container.
 - Contaminated personal protective equipment (PPE), such as gloves and weighing papers, should also be placed in this container.
- **Tilianin Solutions:**
 - Aqueous solutions of **Tilianin**, if deemed non-hazardous by your EHS department, may be permissible for drain disposal with copious amounts of water. However, this should only be done with explicit approval from EHS.
 - Solutions of **Tilianin** in organic solvents (e.g., DMSO, ethanol, methanol) must be collected in an appropriate, labeled hazardous waste container for solvents. Do not mix incompatible solvents.

Step 3: Labeling and Storage

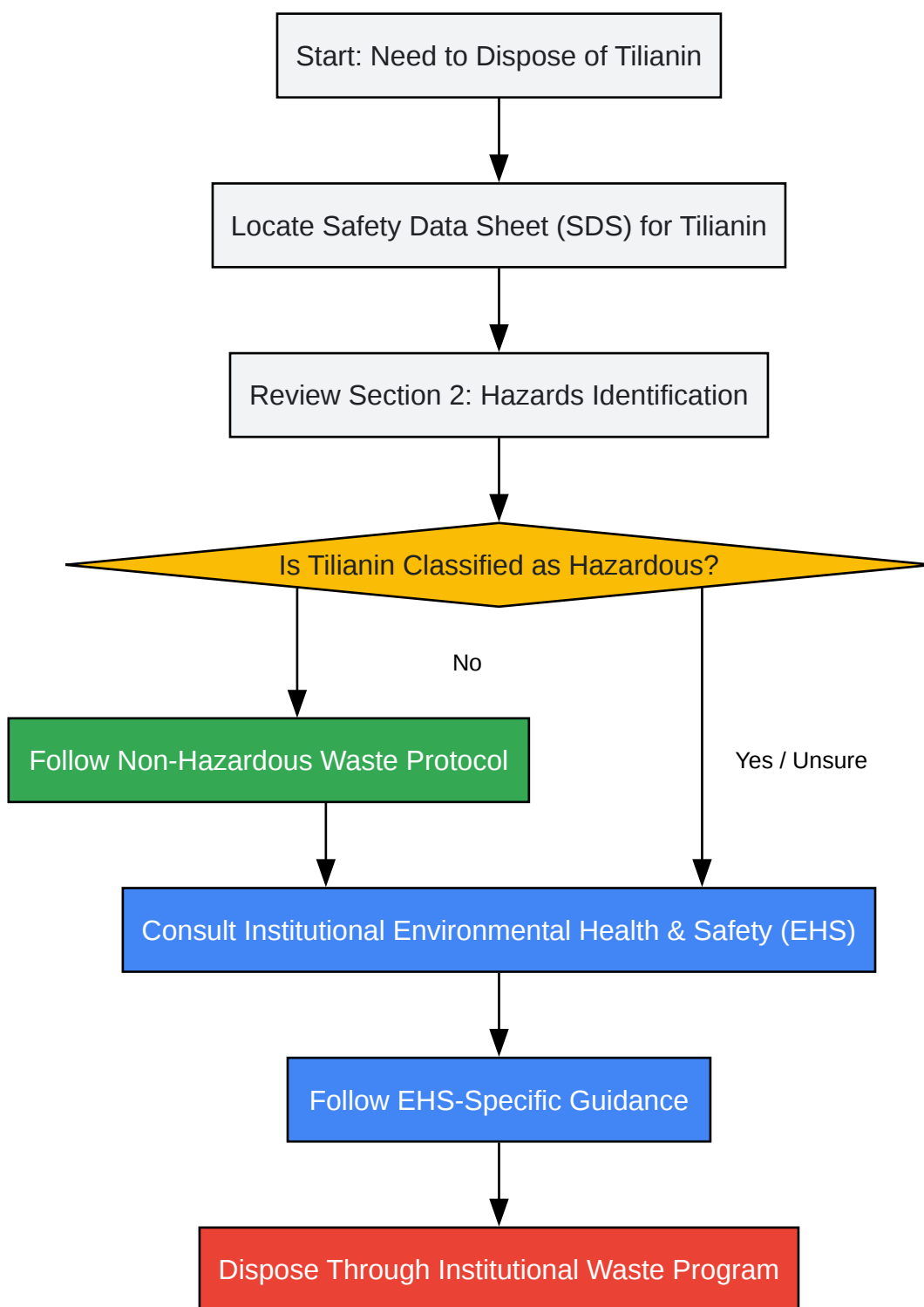
- **Proper Labeling:** Ensure all waste containers are clearly and accurately labeled with the contents (e.g., "**Tilianin** Waste," "Non-hazardous lab waste," or the specific solvent name).
- **Secure Storage:** Store waste containers in a designated, well-ventilated area, away from incompatible materials, while awaiting pickup by your institution's waste management service.

Step 4: Final Disposal

- **Scheduled Pickup:** Arrange for the collection of the waste through your institution's established hazardous or chemical waste disposal program.
- **Documentation:** Maintain a record of the disposed chemicals as required by your institution's protocols.

Tilianin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tilianin**.



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Caption: A workflow for determining the proper disposal procedure for **Tilianin**.

By adhering to these procedures and maintaining open communication with your institution's safety officials, you can ensure the safe and compliant disposal of **Tilianin**, contributing to a secure laboratory environment.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Tilianin | CAS:4291-60-5 | Manufacturer ChemFaces [chemfaces.com]
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Address: 3281 E Guasti Rd

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